

5-Methoxyindan: Technical Guide & Synthetic Applications[1]

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Compound of Interest

Compound Name: 5-Methoxyindan

CAS No.: 5111-69-3

Cat. No.: B1585329

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Executive Summary

5-Methoxyindan (CAS 5111-69-3) is a bicyclic aromatic ether comprising an indan core substituted with a methoxy group at the 5-position.[1][2][3] It serves as a critical pharmacophore in medicinal chemistry, primarily acting as a bioisostere for 5-methoxyindole.[1] This structural similarity makes it a high-value scaffold in the development of melatonin receptor agonists (e.g., Ramelteon analogs) and dopamine D3 receptor antagonists.[1]

Unlike its oxidized counterpart, 5-methoxy-1-indanone (CAS 5111-70-6), **5-methoxyindan** lacks the ketone functionality, making it chemically distinct in terms of reactivity and lipophilicity. [1] This guide outlines the validated synthesis, handling, and application of **5-methoxyindan** in drug discovery.[1]

Chemical Profile & Physical Properties[1]

Property	Specification
CAS Number	5111-69-3
IUPAC Name	5-Methoxy-2,3-dihydro-1H-indene
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	143–145 °C (at 60 mmHg)
Density	1.023 g/mL (at 25 °C)
Refractive Index ()	1.544
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water

Synthetic Pathways[1][3][7][8][9][10][11]

The synthesis of **5-methoxyindan** is most reliably achieved through the reduction of 5-methoxy-1-indanone.[1] While direct cyclization methods exist, they often yield mixtures. The reduction route ensures regiochemical purity.

Method A: Wolff-Kishner Reduction (Preferred)

This protocol reduces the ketone carbonyl of 5-methoxy-1-indanone to a methylene group using hydrazine and a strong base.[1]

Reagents:

- 5-Methoxy-1-indanone (1.0 eq)[1]
- Hydrazine hydrate (80%, 3.0 eq)[1]
- Potassium hydroxide (KOH, 4.0 eq)[1]

- Diethylene glycol (Solvent)[1]

Protocol:

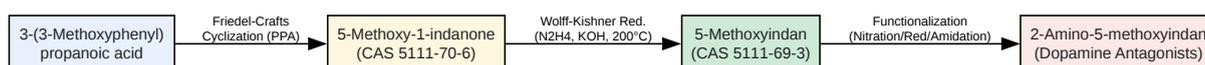
- Setup: In a round-bottom flask equipped with a Dean-Stark trap and reflux condenser, dissolve 5-methoxy-1-indanone in diethylene glycol.
- Hydrazone Formation: Add hydrazine hydrate.[1] Heat the mixture to 120 °C for 2 hours to form the hydrazone intermediate.
- Base Addition: Cool slightly and add solid KOH pellets.
- Reduction: Raise the temperature to 190–200 °C. Nitrogen gas evolves.[1] Distill off water/excess hydrazine via the Dean-Stark trap to allow the internal temperature to rise.[1]
- Completion: Reflux at 200 °C for 3–4 hours until gas evolution ceases.
- Workup: Cool to room temperature. Pour into ice water and extract with diethyl ether (3x). Wash combined organics with dilute HCl (to remove hydrazine traces) and brine.[1]
- Purification: Dry over MgSO₄, concentrate, and purify via vacuum distillation.

Method B: Clemmensen Reduction (Alternative)

Suitable for labs avoiding high-temperature basic conditions, though yield varies with methoxy-group stability in acid.[1]

Reagents: Zinc amalgam (Zn(Hg)), Conc.[1] HCl, Toluene. Note: The methoxy group is generally stable, but prolonged exposure to hot concentrated acid can cause demethylation to 5-hydroxyindan.

Visualization: Synthetic Workflow



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Figure 1: Step-wise synthesis from acyclic precursor to **5-methoxyindan** and downstream derivatives.

Medicinal Chemistry Applications

Bioisosterism with Melatonin

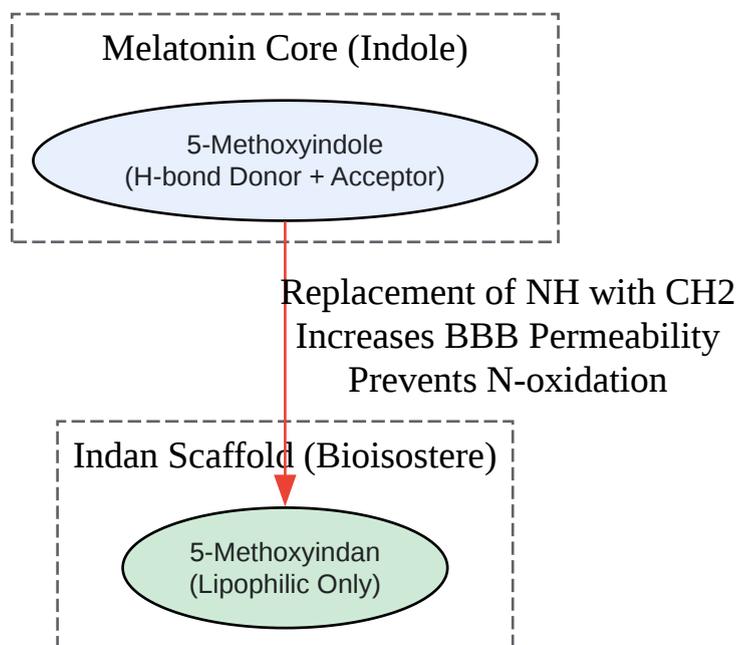
5-Methoxyindan is a classic bioisostere for the 5-methoxyindole core found in melatonin.[1]

- Mechanism: The indan ring mimics the indole's lipophilic bulk but lacks the hydrogen bond donor (NH) at position 1. This is useful for probing receptor binding pockets (MT1/MT2 receptors) where the NH interaction is either non-essential or needs to be eliminated to improve blood-brain barrier (BBB) permeability.[1]
- Application: Researchers use the **5-methoxyindan** scaffold to synthesize "rigidified" melatonin analogs that resist oxidative metabolism.[1]

Dopamine D3 Receptor Antagonists

Derivatives such as 2-amino-**5-methoxyindan** are synthesized from **5-methoxyindan** (via bromination or nitration pathways).[1] These compounds have shown high affinity for dopamine D3 receptors, functioning as antipsychotic leads with reduced extrapyramidal side effects compared to D2 antagonists.

Visualization: Pharmacophore Comparison



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Figure 2: Bioisosteric relationship between the indole and indan cores.[1]

Analytical Characterization

To validate the identity of synthesized **5-Methoxyindan**, the following spectral signatures must be observed.

Nuclear Magnetic Resonance (NMR)[1]

- ¹H NMR (CDCl₃, 400 MHz):
 - δ 6.70–7.10 ppm (m, 3H): Aromatic protons (C4, C6, C7).[1] The signal pattern will show an ABX or coupled system depending on resolution.
 - δ 3.78 ppm (s, 3H): Methoxy group (-OCH₃).[1] Diagnostic singlet.
 - δ 2.85 ppm (t, 4H): Benzylic protons (C1 and C3 of the indan ring).[1]
 - δ 2.05 ppm (quint, 2H): Homobenzylic protons (C2 of the indan ring).[1]
- Mass Spectrometry (GC-MS):

- Molecular Ion (M⁺):m/z 148.[1]
- Base Peak: Often m/z 133 (Loss of -CH₃).[1]

Safety & Handling

- Hazards: **5-Methoxyindan** is an Irritant.[1] It causes skin and eye irritation and may be harmful if inhaled or swallowed.[1]
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). While the ether linkage is stable, the benzylic positions are susceptible to slow autoxidation over long periods.
- PPE: Chemical-resistant gloves (Nitrile), safety goggles, and use within a fume hood are mandatory.[1]

References

- ChemicalBook. (2025).[1][4] **5-Methoxyindan** Product Properties and Safety Data. Retrieved from [1]
- PubChem. (2025).[1] **5-Methoxyindan-1-one** (Precursor Data). National Library of Medicine. Retrieved from [1]
- Santa Cruz Biotechnology. (2025).[1] **5-Methoxyindan** Product Data. Retrieved from [1]
- Beilstein Journal of Organic Chemistry. (2017). Synthesis of 1-indanones with a broad range of biological activity. Retrieved from [1]
- ResearchGate. (2000).[1] Synthesis and asymmetric resolution of substituted 2-aminoindane derivatives. Retrieved from

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Sources

- [1. 5-INDANOL\(1470-94-6\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [2. 5-METHOXYINDAN - Safety Data Sheet \[chemicalbook.com\]](#)
- [3. guidechem.com \[guidechem.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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